

An In-depth Technical Guide to (S)-N-Propylpyrrolidine-2-carboxamide

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Compound of Interest

Compound Name: (S)-1-Propylpyrrolidine-2-carboxamide

CAS No.: 114812-35-0

Cat. No.: B038000

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Abstract

This technical guide provides a comprehensive overview of (S)-N-Propylpyrrolidine-2-carboxamide, a chiral molecule belonging to the pyrrolidine carboxamide family. The document details its chemical identity, structural characteristics, and physicochemical properties. A significant focus is placed on a validated, high-yield stereoselective synthesis protocol. The guide further explores the expected spectroscopic signature of the molecule based on established principles and data from analogous structures. Potential biological activities and applications in drug discovery are discussed, drawing from research on the broader class of pyrrolidine-2-carboxamide derivatives. This guide is intended for researchers, scientists, and drug development professionals, offering both foundational knowledge and practical insights into this compound.

Introduction and Nomenclature

(S)-N-Propylpyrrolidine-2-carboxamide is a derivative of the amino acid L-proline, featuring a propyl group attached to the nitrogen of the carboxamide functional group. The "(S)"

designation indicates the stereochemistry at the C2 position of the pyrrolidine ring, which is crucial for its interaction with chiral biological systems such as enzymes.^[1] The pyrrolidine ring provides a conformationally constrained scaffold, a desirable feature in medicinal chemistry for optimizing binding to biological targets.^[1] The N-propyl substituent enhances the lipophilicity of the molecule compared to its unsubstituted counterpart.^[1]

Proper IUPAC Name: (S)-N-Propylpyrrolidine-2-carboxamide

This document will use the proper IUPAC name. It is important to distinguish this from "**(S)-1-Propylpyrrolidine-2-carboxamide**," where the propyl group would be attached to the nitrogen atom of the pyrrolidine ring.

Physicochemical and Structural Properties

A comprehensive understanding of the physicochemical properties of (S)-N-Propylpyrrolidine-2-carboxamide is essential for its application in research and development.

Property	Value	Source/Method
Molecular Formula	C ₈ H ₁₆ N ₂ O	Mass Spectrometry
Molecular Weight	156.23 g/mol	Calculated
CAS Number	84899-61-6 (for racemate)	Sinfoo Biotech ^[2]
Appearance	Expected to be a solid at room temperature	Inferred from related compounds
Boiling Point	Not experimentally determined	Inferred from related compounds
Solubility	Expected to be soluble in water and polar organic solvents	Inferred from related compounds
pKa	Not experimentally determined	Inferred from related compounds

Structural Characteristics:

The molecule's structure is defined by three key components:

- **Pyrrolidine Ring:** A five-membered saturated heterocyclic ring containing one nitrogen atom. Its stereochemistry at the C2 position is fixed in the (S)-configuration.
- **Carboxamide Group:** A functional group at the C2 position, providing sites for hydrogen bonding.
- **N-Propyl Group:** A three-carbon alkyl chain attached to the amide nitrogen, which increases the molecule's lipophilicity.



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Caption: Borate-Mediated Synthesis Workflow.

Detailed Experimental Protocol

Method A: High-Yield Synthesis [1]

- **Reactant Preparation:** In a suitable reaction vessel, combine unprotected (S)-pyrrolidine-2-carboxylic acid (1 equivalent) and propylamine (3 equivalents).
- **Solvent and Catalyst Addition:** Add cyclopentyl methyl ether (CPME) to achieve a 0.5 M concentration of the carboxylic acid. Subsequently, add $B(OCH_2CF_3)_3$ (3 equivalents) as the catalyst.
- **Reaction:** Heat the mixture to 80°C and maintain for 15 hours with continuous stirring.
- **Work-up and Purification:** After cooling the reaction mixture, perform purification using Amberlite IRA-743 and Amberlyst A-26(OH) resins to remove unreacted starting materials and catalyst byproducts.
- **Product Isolation:** Concentrate the purified solution under reduced pressure to obtain the final product, (S)-N-Propylpyrrolidine-2-carboxamide.

This protocol consistently yields the desired product in approximately 91% yield with an enantiomeric ratio greater than 99:1, as confirmed by Marfey's reagent analysis. [1] The use of a non-polar solvent like CPME is critical for maintaining the stereochemical integrity of the chiral center. [1]

Spectroscopic Characterization (Predicted)

While direct experimental spectra for (S)-N-Propylpyrrolidine-2-carboxamide are not readily available in the public domain, a theoretical analysis based on its structure and data from analogous compounds allows for the prediction of its key spectroscopic features.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the protons on the pyrrolidine ring and the N-propyl chain.

- **Pyrrolidine Ring Protons:** Complex multiplets are expected in the range of 1.5-3.5 ppm. The proton at the C2 chiral center will likely appear as a multiplet around 3.0-3.5 ppm.
- **N-H Proton (Amide):** A broad singlet is anticipated between 7.5 and 8.5 ppm.
- **N-H Proton (Pyrrolidine):** A broad singlet is expected in the range of 2.0-3.0 ppm.
- **N-Propyl Chain Protons:**
 - **-CH₂- (attached to N):** A triplet around 3.1-3.3 ppm.
 - **-CH₂- (middle):** A multiplet (sextet) around 1.4-1.6 ppm.
 - **-CH₃:** A triplet around 0.8-1.0 ppm.

¹³C NMR Spectroscopy

The carbon NMR spectrum will provide information on the number and chemical environment of the carbon atoms.

- **Carbonyl Carbon (C=O):** A signal is expected in the downfield region, typically between 170 and 180 ppm.

- **Pyrrolidine Ring Carbons:** Signals for the four sp^3 hybridized carbons of the pyrrolidine ring are predicted to appear between 25 and 60 ppm. The C2 carbon, being attached to the carboxamide group, will be the most downfield of these.
- **N-Propyl Chain Carbons:**
 - $-CH_2-$ (attached to N): A signal around 40-45 ppm.
 - $-CH_2-$ (middle): A signal around 20-25 ppm.
 - $-CH_3$: A signal in the upfield region, around 10-15 ppm.

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present in the molecule.

- **N-H Stretch (Amide):** A moderate to strong absorption band around 3300 cm^{-1} .
- **N-H Stretch (Pyrrolidine):** A moderate absorption band around $3350\text{--}3450\text{ cm}^{-1}$.
- **C-H Stretch (Aliphatic):** Strong absorption bands in the region of $2850\text{--}2960\text{ cm}^{-1}$.
- **C=O Stretch (Amide):** A very strong and sharp absorption band around $1640\text{--}1680\text{ cm}^{-1}$ (Amide I band).
- **N-H Bend (Amide):** A moderate absorption band around 1550 cm^{-1} (Amide II band).

Mass Spectrometry

Mass spectrometry will confirm the molecular weight of the compound.

- **Molecular Ion (M^+):** A peak corresponding to the molecular weight of 156.23 g/mol is expected.
- **Fragmentation Pattern:** Common fragmentation patterns would involve the loss of the propyl group, the carboxamide group, or cleavage of the pyrrolidine ring.

Potential Biological Activity and Applications

While specific biological data for (S)-N-Propylpyrrolidine-2-carboxamide is limited, the broader class of pyrrolidine-2-carboxamide derivatives has shown significant promise in several therapeutic areas. This suggests that the title compound could serve as a valuable scaffold or lead compound in drug discovery.

Anticonvulsant Activity

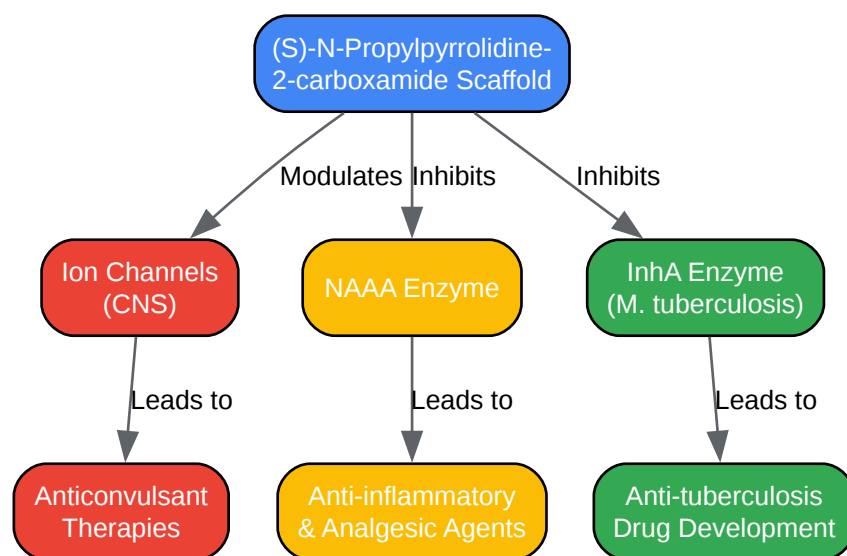
Several studies have demonstrated the anticonvulsant properties of N-substituted pyrrolidine-2-carboxamide derivatives. [3] These compounds have shown efficacy in animal models of epilepsy, such as the maximal electroshock seizure (MES) test. [3] The mechanism of action is thought to involve modulation of ion channels in the central nervous system.

N-Acylethanolamine Acid Amidase (NAAA) Inhibition

Pyrrolidine amide derivatives have been investigated as inhibitors of N-acylethanolamine acid amidase (NAAA), an enzyme responsible for the degradation of the anti-inflammatory and analgesic lipid mediator palmitoylethanolamide (PEA). [4][5] By inhibiting NAAA, these compounds can increase endogenous PEA levels, offering a potential therapeutic strategy for inflammatory and pain disorders. [5][6]

Enoyl Acyl Carrier Protein Reductase (InhA) Inhibition

The pyrrolidine carboxamide scaffold has been identified as a novel class of inhibitors for the enoyl acyl carrier protein reductase (InhA) from *Mycobacterium tuberculosis*. [7][8] InhA is a key enzyme in the mycobacterial fatty acid synthesis pathway and a validated target for anti-tuberculosis drugs. [7][9][10] The discovery of pyrrolidine carboxamides as InhA inhibitors opens new avenues for the development of novel anti-TB agents. [7][8][11]



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Caption: Potential Biological Targets and Therapeutic Applications.

Conclusion and Future Directions

(S)-N-Propylpyrrolidine-2-carboxamide is a chiral building block with significant potential in medicinal chemistry and drug development. Its efficient, stereoselective synthesis makes it an accessible starting point for the generation of compound libraries. Based on the activities of related compounds, future research should focus on the experimental validation of its predicted spectroscopic properties and a thorough investigation of its biological activity, particularly in the areas of epilepsy, inflammation, pain, and tuberculosis. In vitro and in vivo studies are warranted to elucidate its precise mechanism of action and to assess its therapeutic potential.

References

- Sinfoo Biotech. N-Propylpyrrolidine-2-carboxamide, (CAS# 84899-61-6). Available from: [\[Link\]](#)
- PubChem. Pyrrolidine-2-carboxamide. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- Ahsan, M. J., & Amir, M. (2012). Synthesis of N-(substituted phenyl) pyrrolidine-2-carboxamide as Novel Anticonvulsant Agents. Research and Reviews: Journal of Medicinal Chemistry, 1(1).

- He, X., Alian, A., Stroud, R., & Ortiz de Montellano, P. R. (2006). Pyrrolidine Carboxamides as a Novel Class of Inhibitors of Enoyl Acyl Carrier Protein Reductase (InhA) from *Mycobacterium tuberculosis*. *Journal of Medicinal Chemistry*, 49(21), 6314–6323.
- Vilchèze, C., Baughn, A. D., Tufariello, J., & Jacobs, W. R. (2011). Novel Inhibitors of InhA Efficiently Kill *Mycobacterium tuberculosis* under Aerobic and Anaerobic Conditions. *Antimicrobial Agents and Chemotherapy*, 55(8), 3889–3898.
- He, X., Alian, A., Stroud, R., & Ortiz de Montellano, P. R. (2006). Pyrrolidine carboxamides as a novel class of inhibitors of enoyl acyl carrier protein reductase from *Mycobacterium tuberculosis*. *Journal of medicinal chemistry*, 49(21), 6314-23.
- Chemguide. interpreting C-13 NMR spectra. Available from: [\[Link\]](#)
- Li, Y., et al. (2012). Synthesis, biological evaluation, and structure activity relationship (SAR) study of pyrrolidine amide derivatives as N-acyl ethanolamine acid amidase (NAAA) inhibitors. *RSC Advances*, 2(1), 133-142.
- Zhang, T., et al. (2021). Design, Synthesis, and Biological Evaluation of Pyrrole-2-carboxamide Derivatives as *Mycobacterial* Membrane Protein Large 3 Inhibitors for Treating Drug-Resistant Tuberculosis. *Journal of Medicinal Chemistry*, 64(5), 2686-2704.
- UniProt. inhA - Enoyl-[acyl-carrier-protein] reductase [NADH] - *Mycobacterium tuberculosis* (strain ATCC 25618 / H37Rv). Available from: [\[Link\]](#)
- Manjunatha, U. H., et al. (2013). Direct inhibitors of InhA active against *Mycobacterium tuberculosis*. *Science*, 342(6165), 1520-1524.
- Bandiera, T., et al. (2016). Second-generation non-covalent NAAA inhibitors are protective in model of multiple sclerosis. *ACS Chemical Neuroscience*, 7(11), 1509-1516.
- Sapa, J., et al. (2016). Evaluation of anticonvulsant and antinociceptive properties of new N-Mannich bases derived from pyrrolidine-2,5-dione and 3-methylpyrrolidine-2,5-dione. *Pharmacological Reports*, 68(2), 346-353.
- Scozzafava, A., et al. (2002). Recent Advances in the Chemistry and Biological Activity of Sulfonamide Derivatives. *Current Medicinal Chemistry*, 9(18), 1687-1711.
- Ajani, O. O., et al. (2013). Ecofriendly Synthesis in Aqueous Medium: An Expeditious Approach to New N,N-Diethyl Amide Bearing Benzenemethanesulfonamides. *The Open Organic Chemistry Journal*, 7, 1-13.
- NAAA Inhibitors. What are NAAA inhibitors and how do they work?. Available from: [\[Link\]](#)
- Jampilek, J., et al. (2012). Investigating the Spectrum of Biological Activity of Substituted Quinoline-2-Carboxamides and Their Isosteres. *Molecules*, 17(1), 1089-1113.

- University of Calgary. interpreting C-13 NMR spectra. Available from: [\[Link\]](#)
- Khan, I., et al. (2018). Recent Advances in The Chemistry and Biological Activity of Sulfonamide Derivatives. Letters in Drug Design & Discovery, 15(12), 1294-1307.
- Li, Y., et al. (2020). Natural Potent NAAA Inhibitor Atractylodin Counteracts LPS-Induced Microglial Activation. Frontiers in Pharmacology, 11, 579895.
- Kaminski, K., et al. (2018). Evaluation of anticonvulsant and analgesic activity of new hybrid compounds derived from N-phenyl-2-(2,5-dioxopyrrolidin-1-yl)-propanamides and -butanamides. Bioorganic & Medicinal Chemistry, 26(12), 3399-3411.
- Li, Y., et al. (2012). A–C, the chemical structures of classic NAAA inhibitors including PEA... ResearchGate. Available from: [\[Link\]](#)
- University of California, Davis. Synthesis and Structural Characterization of Amido Heteroscorpionate Rare-Earth Metals Complexes. Hydroamination of Aminoalkenes. Available from: [\[Link\]](#)
- Sapa, J., et al. (2014). Evaluation of Anticonvulsant Activity of Novel pyrrolidin-2-one Derivatives. Pharmacological Reports, 66(5), 843-848.
- Michigan State University. IR Absorption Table. Available from: [\[Link\]](#)
- Onoabedje, E. A., et al. (2021). New sulphonamide pyrrolidine carboxamide derivatives: Synthesis, molecular docking, antiplasmodial and antioxidant activities. PLOS ONE, 16(2), e0243305.
- Wawer, M. J., et al. (2022). Identification of New Compounds with Anticonvulsant and Antinociceptive Properties in a Group of 3-substituted (2,5-dioxo-pyrrolidin-1-yl)(phenyl)-Acetamides. Molecules, 27(23), 8569.
- El-Gazzar, A. B. A., et al. (2022). In vitro and computational investigations of novel synthetic carboxamide-linked pyridopyrrolopyrimidines with potent activity as SARS-CoV-2-MPro inhibitors. RSC Advances, 12(43), 28069-28082.
- University of Calgary. Ch13 - Sample IR spectra. Available from: [\[Link\]](#)
- ResearchGate. Figure S1. IR spectrum of compound 2. Available from: [\[Link\]](#)
- Al-Warhi, T., et al. (2023). N-(2,2-Diphenylethyl)furan-2-carboxamide. Molbank, 2023(2), M1629.

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Sources

- 1. (S)-N-Propylpyrrolidine-2-carboxamide () for sale [vulcanchem.com]
- 2. N-Propylpyrrolidine-2-carboxamide,(CAS# 84899-61-6)|Sinfoo BIOCHEM [sinfoobiotech.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis, biological evaluation, and structure activity relationship (SAR) study of pyrrolidine amide derivatives as N-acylethanolamine acid amidase (NAAA) inhibitors - MedChemComm (RSC Publishing) [pubs.rsc.org]
- 5. What are NAAA inhibitors and how do they work? [synapse.patsnap.com]
- 6. Frontiers | Natural Potent NAAA Inhibitor Atractylodin Counteracts LPS-Induced Microglial Activation [frontiersin.org]
- 7. Pyrrolidine Carboxamides as a Novel Class of Inhibitors of Enoyl Acyl Carrier Protein Reductase (InhA) from Mycobacterium tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Pyrrolidine carboxamides as a novel class of inhibitors of enoyl acyl carrier protein reductase from Mycobacterium tuberculosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Novel Inhibitors of InhA Efficiently Kill Mycobacterium tuberculosis under Aerobic and Anaerobic Conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Direct inhibitors of InhA active against Mycobacterium tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. uniprot.org [uniprot.org]
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